

An In-depth Technical Guide to Key Methoxyphenylethylamine Derivatives in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-[(2-Methoxyphenyl)methoxy]ethan-1-amine

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Executive Summary

In the landscape of modern drug discovery and organic synthesis, methoxyphenylethylamine scaffolds serve as critical building blocks for a diverse array of pharmacologically active agents. This guide provides a detailed technical examination of two closely related and often-referenced isomers: 2-(2-Methoxyphenyl)ethanamine and 2-(2-Methoxyphenoxy)ethanamine. Due to the potential for nomenclature ambiguity, this document will first clarify the distinct structures of these compounds before delving into their respective chemical properties, synthesis protocols, reactivity, and applications. This comprehensive overview is designed to equip researchers, scientists, and drug development professionals with the foundational knowledge required to effectively utilize these versatile intermediates.

Nomenclature and Structural Elucidation

A precise understanding of molecular structure is paramount in chemical research. The initial query, "2-[(2-Methoxyphenyl)methoxy]ethan-1-amine," suggests a specific ether linkage that

is less commonly documented in scientific literature. However, two structurally similar and commercially significant compounds are frequently encountered in research and development:

- Compound A: 2-(2-Methoxyphenyl)ethanamine
 - Synonyms: 2-Methoxyphenethylamine, o-methoxyphenethylamine[1][2]
 - Structure: A 2-methoxyphenyl group is directly attached to an ethylamine moiety.
- Compound B: 2-(2-Methoxyphenoxy)ethanamine
 - Synonyms: 2-(o-Methoxyphenoxy)ethylamine, Guaiacoxylethylamine[3]
 - Structure: A 2-methoxyphenyl group is connected to an ethylamine moiety via an ether linkage.

This guide will proceed to detail the properties and applications of both Compound A and Compound B, providing a robust resource for researchers working with these key intermediates.

Physicochemical Properties

A comparative summary of the core physicochemical properties of both compounds is presented below. This data is essential for experimental design, including reaction setup and purification strategies.

Property	2-(2-Methoxyphenyl)ethanamine (Compound A)	2-(2-Methoxyphenoxy)ethanamine (Compound B)
CAS Number	2045-79-6[1][2]	1836-62-0[3]
Molecular Formula	C ₉ H ₁₃ NO[1][2]	C ₉ H ₁₃ NO ₂ [3]
Molecular Weight	151.21 g/mol [1][4]	167.20 g/mol [3]
Appearance	Liquid[1]	Data not consistently available, may be a liquid or solid.
Density	Not specified in provided results.	1.010 g/cm ³ [5] (for a related compound)
Flash Point	Not specified in provided results.	162 °C / 323.6 °F[5] (for a related compound)
Water Solubility	Data not specified.	Miscible[5]
InChI Key	WSWPCNMLEVZGSM-UHFFFAOYSA-N[1]	CKJRKLVCHMWLV-UHFFFAOYSA-N[3]

Synthesis and Methodologies

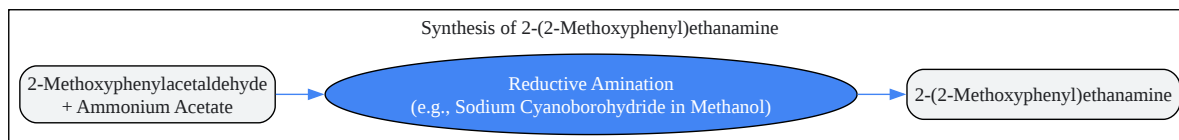
The synthesis of these amines is a critical aspect of their utility. The general approaches often involve reductive amination or nucleophilic substitution, leveraging commercially available precursors.

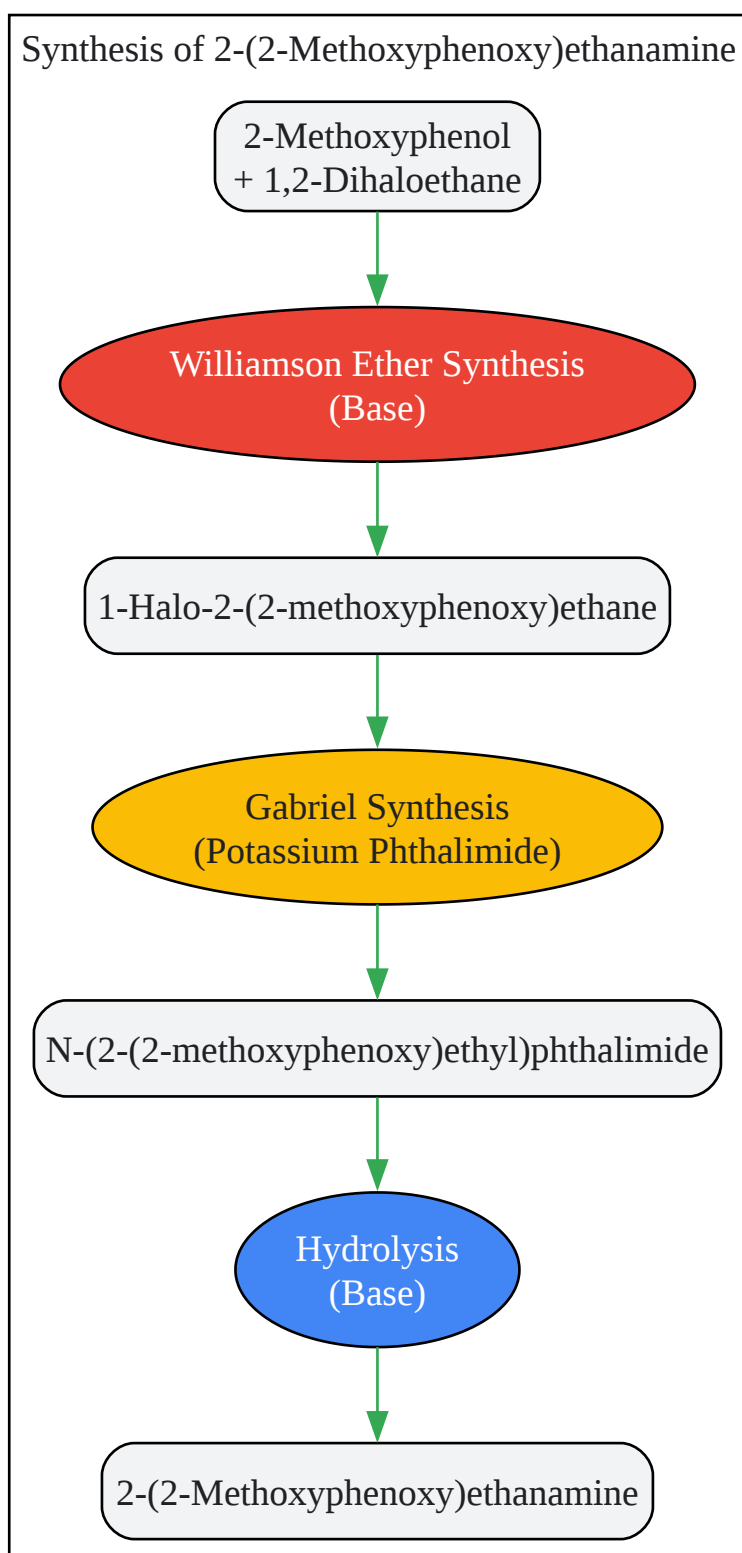
Synthesis of 2-(2-Methoxyphenyl)ethanamine (Compound A)

A common and effective method for the synthesis of 2-(2-methoxyphenyl)ethanamine is the reductive amination of 2-methoxyphenylacetaldehyde. This pathway offers high yields and utilizes readily available starting materials.

Protocol: Reductive Amination

- **Reaction Setup:** In a well-ventilated fume hood, dissolve 2-methoxyphenylacetaldehyde in a suitable solvent such as methanol.
- **Amine Source:** Add a source of ammonia, such as ammonium acetate, to the solution.[\[6\]](#)
- **Reducing Agent:** Introduce a reducing agent, for example, sodium cyanoborohydride, in portions to control the reaction rate.[\[6\]](#)
- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor its progress using Thin Layer Chromatography (TLC).
- **Workup and Purification:** Upon completion, quench the reaction, perform an acid-base extraction to isolate the amine, and purify the final product using column chromatography.[\[6\]](#)





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Caption: Multi-step synthesis of Compound B via Williamson ether and Gabriel synthesis.

Chemical Reactivity and Spectroscopic Analysis

The primary amine group in both compounds is the main center of reactivity, readily undergoing reactions such as acylation, alkylation, and Schiff base formation. The aromatic ring can also participate in electrophilic aromatic substitution, although the methoxy group's directing effects must be considered.

Spectroscopic Characterization:

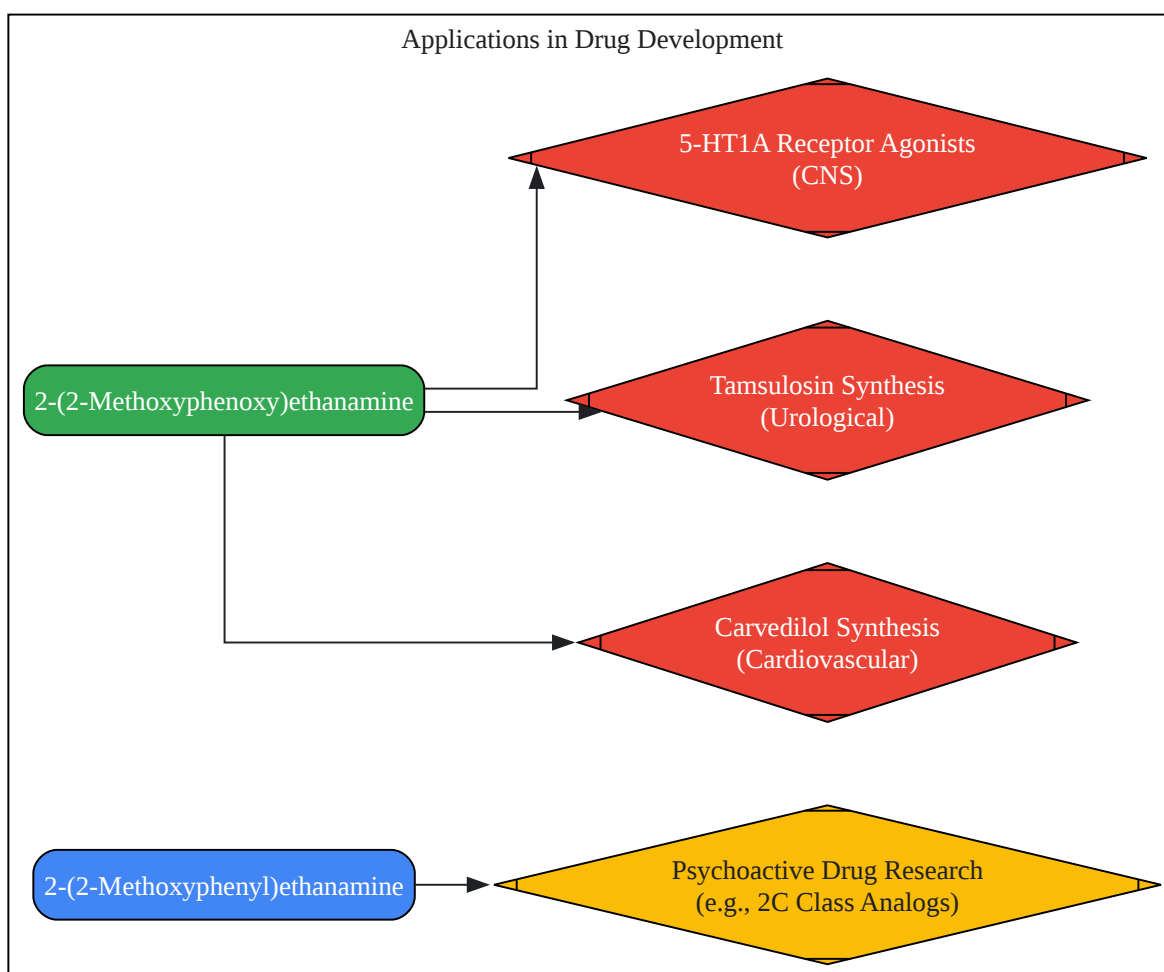
- ^1H NMR: The proton NMR spectra of these compounds will show characteristic signals for the aromatic protons, the methoxy group (a singlet around 3.8 ppm), and the aliphatic ethylamine chain. The specific splitting patterns of the ethyl protons can help confirm the connectivity. [7]* ^{13}C NMR: The carbon NMR will display distinct peaks for the aromatic carbons, the methoxy carbon, and the two carbons of the ethylamine side chain. [2]* IR Spectroscopy: The IR spectra will exhibit a characteristic N-H stretching vibration for the primary amine group (typically two bands in the $3300\text{--}3500\text{ cm}^{-1}$ region), C-H stretches for the aromatic and aliphatic portions, and a strong C-O stretch for the ether linkage. [8]* Mass Spectrometry: The mass spectra will show the molecular ion peak, and fragmentation patterns can provide further structural confirmation. [2][9]

Applications in Medicinal Chemistry and Drug Development

Both 2-(2-methoxyphenyl)ethanamine and 2-(2-methoxyphenoxy)ethanamine are valuable intermediates in the synthesis of a wide range of pharmaceuticals.

- 2-(2-Methoxyphenyl)ethanamine (Compound A) and its derivatives are investigated for their potential as hallucinogenic stimulants and are structurally related to the 2C class of designer drugs. [10] This structural motif is explored in the development of new psychoactive compounds and as research tools for studying serotonergic and dopaminergic receptor systems.
- 2-(2-Methoxyphenoxy)ethanamine (Compound B) is a key intermediate in the synthesis of several blockbuster drugs. [11][12] Notably, it is a crucial building block for Carvedilol, a non-selective beta-blocker and alpha-1 blocker used to treat heart failure and high blood pressure. [11][12] It is also used in the synthesis of Tamsulosin, an alpha-blocker used to

treat benign prostatic hyperplasia. [11] Furthermore, derivatives of this compound have been studied for their selective agonist activity at the 5-HT_{1A} receptor, indicating potential applications in treating anxiety and other CNS disorders. [13]



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Caption: Key applications of Compound A and Compound B in drug discovery.

Safety and Handling

Both 2-(2-methoxyphenyl)ethanamine and 2-(2-methoxyphenoxy)ethanamine and their related compounds are classified as corrosive and can cause severe skin burns and eye damage. [5][14][15] Standard Laboratory Safety Practices:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. [5][14][15]* Ventilation: Handle these chemicals in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. [5][15][16]* Storage: Store in a cool, dry, and well-ventilated place in tightly sealed containers. [5][15] Keep away from incompatible materials.
- Spill and Disposal: In case of a spill, absorb with an inert material and dispose of it as hazardous waste in accordance with local regulations. [14] First Aid Measures:
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5][14]* Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. [5][14]* Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [5][14]* Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5][15]

Conclusion

2-(2-Methoxyphenyl)ethanamine and 2-(2-Methoxyphenoxy)ethanamine are indispensable chemical intermediates with distinct yet significant roles in medicinal chemistry and organic synthesis. A thorough understanding of their properties, synthesis, and handling is crucial for their safe and effective application in the laboratory. As research continues to uncover new therapeutic agents, the demand for versatile and well-characterized building blocks like these will undoubtedly persist.

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